

A Comprehensive Technical Guide on (2,4-Dichlorobenzyl)methylamine

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Compound of Interest

Compound Name: (2,4-Dichlorobenzyl)methylamine

Cat. No.: B1297804

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This guide provides an in-depth overview of **(2,4-Dichlorobenzyl)methylamine**, a chemical compound utilized in various research and development applications. It is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its chemical properties, synthesis, and analytical methods.

Physicochemical Properties

(2,4-Dichlorobenzyl)methylamine is a colorless liquid at room temperature.^[1] It serves as a versatile precursor in the synthesis of a range of pharmaceutical compounds.^{[1][2]} The hydrochloride salt of this compound, **(2,4-Dichlorobenzyl)methylamine** hydrochloride, presents as a white crystalline solid and is noted for its antimicrobial properties, finding use in the development of new drugs and in crop protection.^[3]

A summary of its key quantitative data is presented below:

Property	Value
Molecular Formula	C ₈ H ₉ Cl ₂ N ^[1]
Molecular Weight	190.07 g/mol ^{[4][5]}
CAS Number	5013-77-4 ^[1]
Boiling Point	240.6°C at 760 mmHg ^[1]
Density	1.226 g/cm ³ ^{[1][4]}
Flash Point	99.3°C ^[1]
Refractive Index	1.5560 to 1.5600 ^[1]

Experimental Protocols

Detailed experimental procedures are crucial for the consistent and safe handling and application of **(2,4-Dichlorobenzyl)methylamine**. Below are generalized protocols for its synthesis and analysis based on standard organic chemistry techniques.

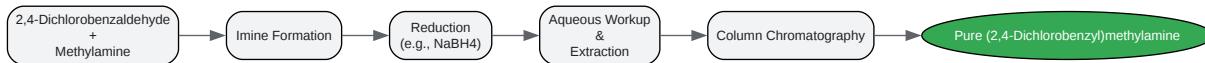
Synthesis of **(2,4-Dichlorobenzyl)methylamine**

A common synthetic route to **(2,4-Dichlorobenzyl)methylamine** involves the reductive amination of 2,4-dichlorobenzaldehyde with methylamine.

- Materials: 2,4-dichlorobenzaldehyde, methylamine (as a solution in a suitable solvent like THF or ethanol), a reducing agent (e.g., sodium borohydride or hydrogen gas with a palladium catalyst), a suitable reaction solvent (e.g., methanol, ethanol, or dichloromethane), and reagents for workup and purification (e.g., water, brine, a drying agent like anhydrous sodium sulfate, and solvents for chromatography).
- Procedure:
 - Dissolve 2,4-dichlorobenzaldehyde in the chosen reaction solvent in a reaction vessel.
 - Add the methylamine solution to the reaction mixture and stir for a designated period to form the intermediate imine.

- Cool the reaction mixture in an ice bath before slowly adding the reducing agent.
- Allow the reaction to proceed until completion, monitoring by a suitable method such as Thin Layer Chromatography (TLC).
- Quench the reaction by carefully adding water.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Combine the organic extracts, wash with brine, dry over anhydrous sodium sulfate, and filter.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product using a suitable technique, such as column chromatography on silica gel, to yield pure **(2,4-Dichlorobenzyl)methylamine**.

Workflow for Synthesis and Purification



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A generalized workflow for the synthesis of **(2,4-Dichlorobenzyl)methylamine**.

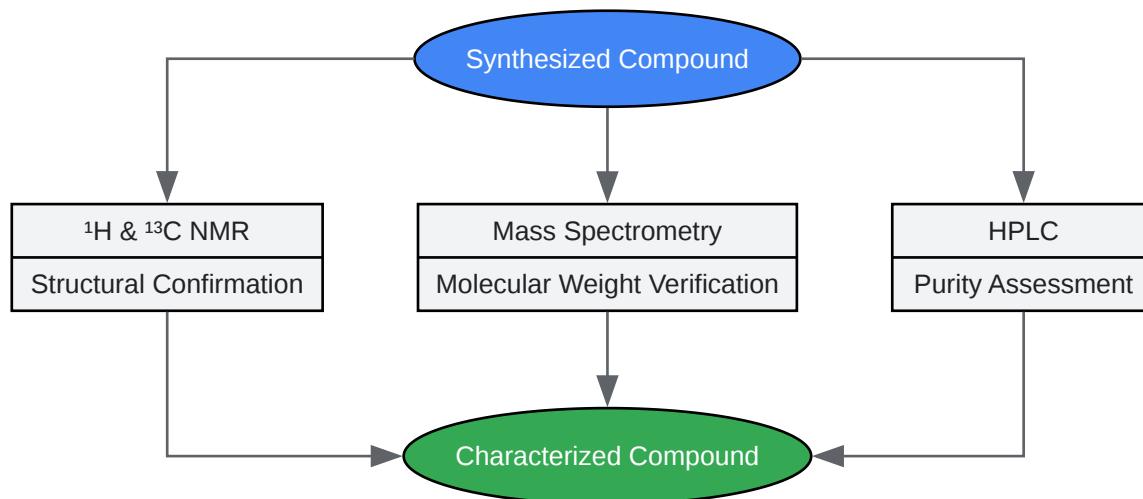
Analytical Characterization

The identity and purity of synthesized **(2,4-Dichlorobenzyl)methylamine** can be confirmed using various analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR spectroscopy are used to elucidate the molecular structure of the compound.
- Mass Spectrometry (MS): This technique is employed to determine the molecular weight and fragmentation pattern, confirming the compound's identity.

- High-Performance Liquid Chromatography (HPLC): HPLC is utilized to assess the purity of the compound.

Logical Flow for Compound Characterization



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A logical workflow for the analytical characterization of the synthesized compound.

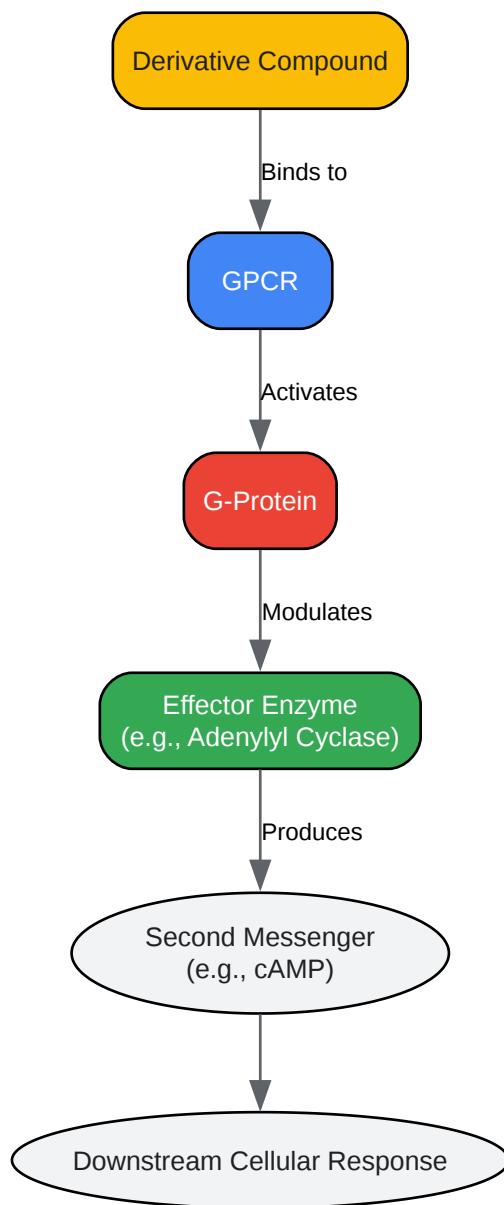
Signaling Pathways and Biological Activity

While **(2,4-Dichlorobenzyl)methylamine** itself is primarily a synthetic intermediate, its derivatives are of interest in drug discovery. The dichlorobenzyl moiety is present in various biologically active molecules. The biological effects of these derivatives would be dependent on the final molecular structure.

For instance, if incorporated into a larger molecule that targets a specific receptor, the signaling pathway would be dictated by that receptor's mechanism of action.

Hypothetical Signaling Pathway Involvement

The following diagram illustrates a hypothetical scenario where a derivative of **(2,4-Dichlorobenzyl)methylamine** acts as a ligand for a G-protein coupled receptor (GPCR).



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A hypothetical GPCR signaling pathway initiated by a derivative compound.

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